

Trichloronat physical and chemical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Trichloronat*

Cat. No.: *B1683238*

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An In-depth Technical Guide on the Physical and Chemical Properties of **Trichloronat**

Introduction

Trichloronat, an organophosphate insecticide, is a non-systemic agent primarily used against soil pests and the larvae of vegetable flies.[1][2] It operates as a cholinesterase inhibitor, a common mechanism for organophosphate pesticides.[3][4] This technical guide provides a comprehensive overview of the physical and chemical properties of **Trichloronat**, intended for researchers, scientists, and professionals in drug development. **Trichloronat** appears as an amber-colored liquid and is not registered for sale or use as a pesticide in the United States or Canada.[2][5]

Chemical Identification

Trichloronat is identified by several names and numbers across various chemical databases. Its fundamental identification details are summarized below.

Identifier	Value	Source(s)
IUPAC Name	O-Ethyl O-(2,4,5-trichlorophenyl) ethylphosphonothioate	[1][6]
CAS Registry Number	327-98-0	[5][7]
Molecular Formula	C ₁₀ H ₁₂ Cl ₃ O ₂ PS	[5][7][8]
Molecular Weight	333.6 g/mol	[5][8][9]
Canonical SMILES	CCOP(=S)(CC)OC1=CC(=C(C=C1Cl)Cl)Cl	[5][8]
InChIKey	ANIAQSUBRGXWLS-UHFFFAOYSA-N	[1][5][7]
Synonyms	Agrisil, Agritox, Bayer 37289, Fenophosphon, Phytosol, Richloronate	[2][5][7][10]

Physical Properties

The physical characteristics of **Trichloronat** are crucial for its handling, formulation, and environmental fate. It is generally described as an amber liquid.[1][2][5]

Property	Value	Source(s)
Physical Description	Amber liquid	[1][2][5]
Boiling Point	108 °C at 0.01 mmHg (226 °F)	[5][9]
Density	1.365 g/cm ³ at 20 °C (68 °F)	[5][9][10]
Vapor Pressure	1.5 x 10 ⁻⁵ mmHg to 2.13 x 10 ⁻⁵ mmHg at 20-25 °C	[5][8][11]
Water Solubility	50 mg/L at 20 °C. Another source reports 0.59-0.88 mg/L at 20 °C.	[3][5][8]
Solubility in Organic Solvents	Soluble in acetone, alcohol, aromatic solvents, kerosene, and chlorinated hydrocarbons. Slightly soluble in mineral oils.	[5]
Octanol-Water Partition Coefficient (log P)	5.23	[3]

Chemical Properties

Trichloronat is an organochlorine compound and an organophosphate insecticide.[5][8] Its chemical behavior is characterized by its stability and reactivity under different conditions.

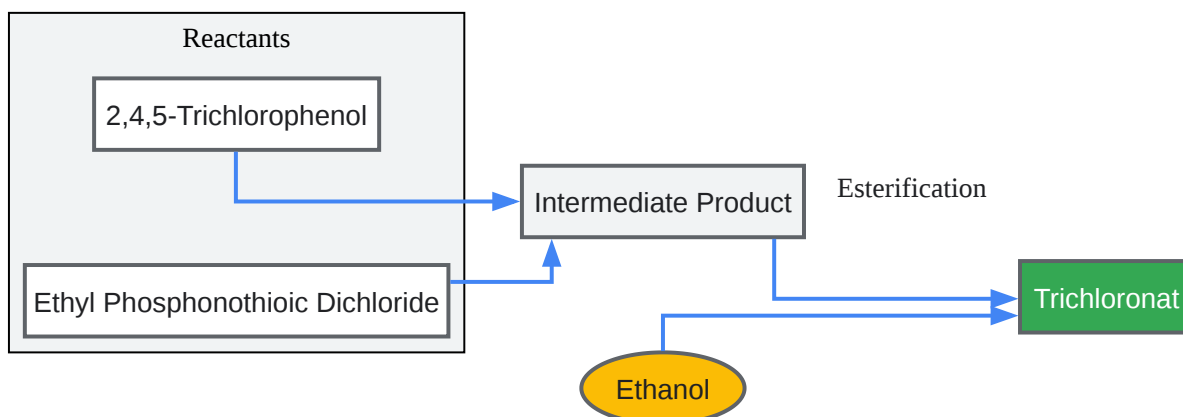
- **Stability:** It is hydrolyzed by alkali and is relatively stable to dilute acids.[5]
- **Reactivity:** As an organophosphate, **Trichloronat** can form highly toxic and flammable phosphine gas in the presence of strong reducing agents. Partial oxidation may lead to the release of toxic phosphorus oxides.[10]

Synthesis and Mechanism of Action

Synthesis

The commercial production of **Trichloronat** involves a multi-step chemical synthesis. The process begins with the reaction between 2,4,5-trichlorophenol and ethyl phosphonothioic

dichloride. This is followed by an esterification step with ethanol to yield the final **Trichloronat** molecule.[3]



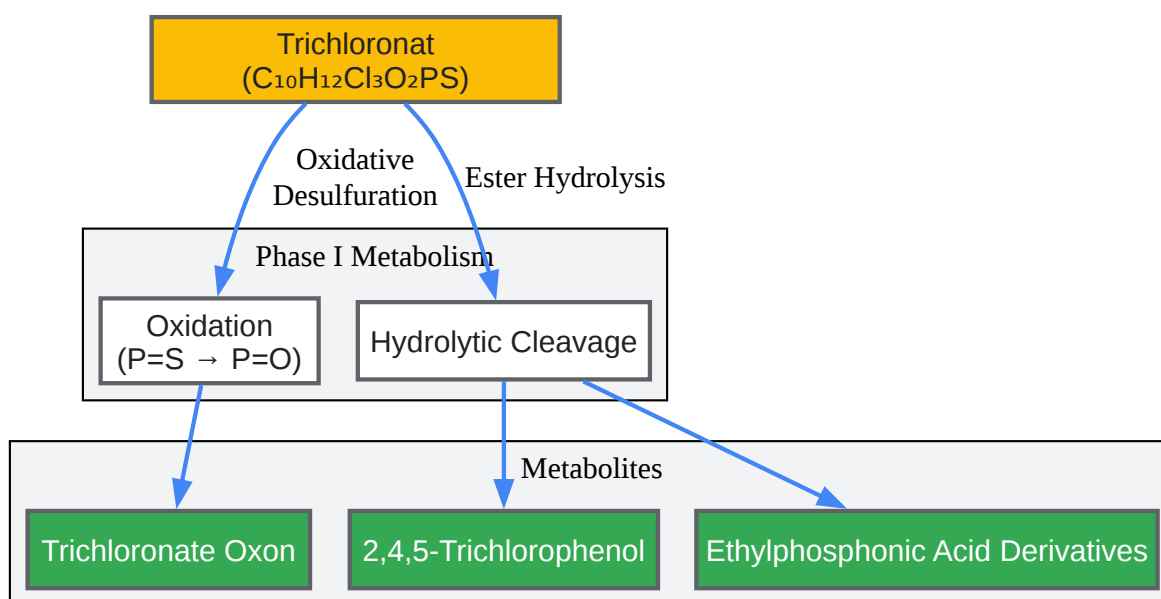
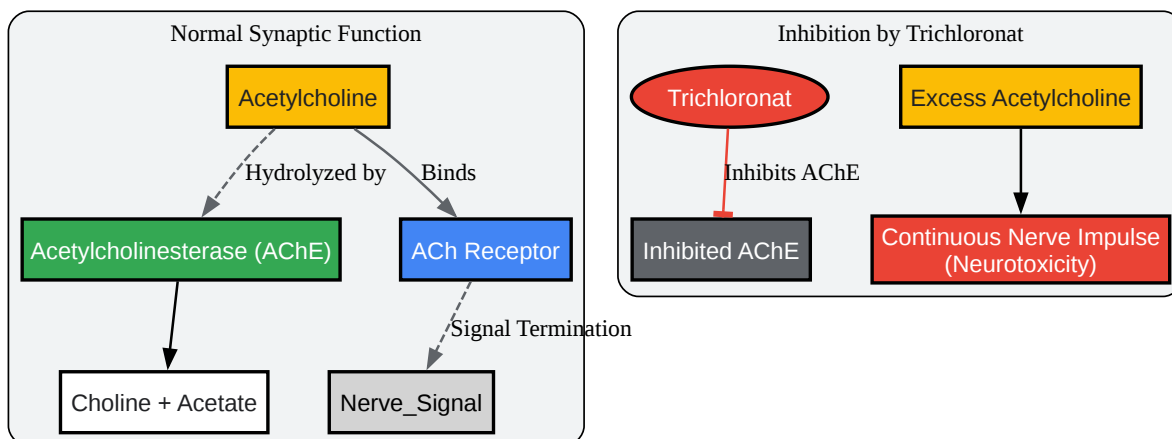
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A simplified workflow for the synthesis of **Trichloronat**.

Mechanism of Action

Trichloronat functions as a non-systemic acetylcholinesterase (AChE) inhibitor.[3]

Acetylcholinesterase is a critical enzyme that breaks down the neurotransmitter acetylcholine in the synaptic cleft. By inhibiting AChE, **Trichloronat** causes an accumulation of acetylcholine.[4] [5] This leads to overstimulation of acetylcholine receptors, resulting in rapid muscle twitching, paralysis, and ultimately death of the insect.[4] The cardiovascular effects of anticholinesterase agents are complex, but a predominant effect is bradycardia (slowed heart rate).[5]



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References

- 1. Trichloronate - Wikipedia [en.wikipedia.org]
- 2. Trichloronate - Hazardous Agents | Haz-Map [haz-map.com]
- 3. Trichloronate (Ref: BAY 37289) [sitem.herts.ac.uk]
- 4. epa.gov [epa.gov]
- 5. Trichloronate | C10H12Cl3O2PS | CID 9477 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. bcpcpesticidecompendium.org [bcpcpesticidecompendium.org]
- 7. Trichloronat [webbook.nist.gov]
- 8. lookchem.com [lookchem.com]
- 9. Report | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 10. TRICHLORONATE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 11. trichloronat | 327-98-0 [chemnet.com]
- To cite this document: BenchChem. [Trichloronat physical and chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1683238#trichloronat-physical-and-chemical-properties]

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